

Technical Guide: Physical Properties of 3-Amino-2,4,5-trichlorobenzoic Acid

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Compound of Interest

Compound Name: 3-Amino-2,4,5-trichlorobenzoic acid

Cat. No.: B3042757

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physical properties of **3-Amino-2,4,5-trichlorobenzoic acid**. While some fundamental properties have been documented, a comprehensive experimental dataset for this compound is not readily available in the reviewed literature. This guide presents the known data and outlines general experimental protocols for the determination of key physical characteristics.

Core Physical Properties

The known physical properties of **3-Amino-2,4,5-trichlorobenzoic acid** are summarized in the table below. It is important to note that experimentally determined data for several key properties, including boiling point, density, solubility, and pKa, are not currently available in the public domain.

Property	Value	Source
Chemical Formula	C ₇ H ₄ Cl ₃ NO ₂	Synquest Labs[1]
Molecular Weight	240.46 g/mol	Synquest Labs[1]
Melting Point	214-215 °C	CymitQuimica[2]
Boiling Point	Data not available	N/A
Density	Data not available	N/A
Solubility in Water	Data not available	N/A
Solubility in Ethanol	Data not available	N/A
Solubility in Acetone	Data not available	N/A
pKa	Data not available	N/A

Spectral Data

Specific spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **3-Amino-2,4,5-trichlorobenzoic acid** are not readily available in the surveyed literature. While spectral information for similar compounds such as 3-Amino-4-chlorobenzoic acid exists, direct comparison and extrapolation of these data are not recommended for definitive structural elucidation or characterization.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-Amino-2,4,5-trichlorobenzoic acid** have not been published. However, the following sections describe generalized, standard laboratory procedures that can be employed to determine these properties for a solid organic compound.

Workflow for Physical Property Determination



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Caption: General workflow for physical property determination.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid compound transitions to a liquid.

Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline **3-Amino-2,4,5-trichlorobenzoic acid** is finely powdered.
- **Capillary Loading:** A capillary tube, sealed at one end, is tapped into the powdered sample to pack a small amount (2-3 mm in height) of the compound into the bottom.
- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.
- **Heating:** The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range represents the melting point. A sharp melting range (typically ≤ 1 °C) is indicative of a pure compound.

Boiling Point Determination (Not applicable for this compound under standard conditions)

Given that **3-Amino-2,4,5-trichlorobenzoic acid** is a solid with a high melting point, it is likely to decompose at or before its boiling point at atmospheric pressure. Therefore, a standard boiling point determination is generally not performed.

Solubility Determination

Objective: To determine the solubility of the compound in various solvents (e.g., water, ethanol, acetone) at a specific temperature.

Methodology:

- **Solvent Addition:** A known, small amount of **3-Amino-2,4,5-trichlorobenzoic acid** (e.g., 10 mg) is placed in a test tube.
- **Incremental Solvent Addition:** A specific solvent is added incrementally (e.g., 0.1 mL at a time) to the test tube.
- **Agitation:** After each addition, the mixture is vigorously agitated (e.g., using a vortex mixer) for a set period to facilitate dissolution.
- **Observation:** The process is continued until the solid is completely dissolved. The total volume of solvent added is recorded.
- **Quantification:** The solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL or mol/L). For quantitative analysis, a saturated solution is prepared, and the concentration of the dissolved solute is determined using a suitable analytical technique such as UV-Vis spectroscopy or HPLC after filtration.

Density Determination (Gas Pycnometry)

Objective: To determine the skeletal density of the solid compound.

Methodology:

- **Sample Preparation:** A known mass of the dry, powdered **3-Amino-2,4,5-trichlorobenzoic acid** is placed in the sample chamber of a gas pycnometer.
- **Purging:** The chamber is purged with a non-reactive gas (typically helium) to remove any adsorbed gases from the sample surface.
- **Volume Measurement:** The instrument introduces a known quantity of the gas into the sample chamber and measures the pressure. The gas is then expanded into a reference chamber of known volume, and the new pressure is measured.
- **Calculation:** Using the ideal gas law and the measured pressures and known volumes, the volume of the solid sample is calculated.
- **Density Calculation:** The density is then calculated by dividing the mass of the sample by its measured volume.

pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of the carboxylic acid and amino functional groups.

Methodology:

- **Solution Preparation:** A known concentration of **3-Amino-2,4,5-trichlorobenzoic acid** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent (e.g., methanol or DMSO) if the compound has low water solubility.
- **Titration Setup:** The solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer.
- **Titration with Base:** A standardized solution of a strong base (e.g., 0.1 M NaOH) is added to the solution in small, precise increments using a burette.
- **pH Measurement:** The pH of the solution is recorded after each addition of the titrant, allowing the solution to equilibrate.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa value(s) can be determined from the half-equivalence point(s) on the curve.

The first pKa will correspond to the deprotonation of the carboxylic acid, and the second pKa will correspond to the deprotonation of the ammonium group.

Signaling Pathways and Logical Relationships

A review of the available literature did not reveal any established signaling pathways or complex experimental workflows directly involving **3-Amino-2,4,5-trichlorobenzoic acid** that would necessitate visualization with a Graphviz diagram. The primary context of this compound appears to be as a chemical intermediate.

Conclusion

This technical guide provides the currently available physical property data for **3-Amino-2,4,5-trichlorobenzoic acid**. Significant gaps exist in the experimental data for several key physical properties. The provided general experimental protocols offer a framework for researchers to determine these missing values. Further experimental investigation is required to fully characterize the physicochemical profile of this compound.

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References

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